

CAS number and molecular formula for 3-Methyl-3-hexanol

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Compound of Interest

Compound Name: 3-Methyl-3-hexanol

Cat. No.: B1585239

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A Comprehensive Technical Guide to 3-Methyl-3-hexanol

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **3-Methyl-3-hexanol**, a tertiary alcohol with applications in organic synthesis and potential relevance in various chemical industries. This document outlines its chemical properties, detailed synthesis protocols, and potential applications, presenting the information in a clear and accessible format for researchers and professionals in drug development and related scientific fields.

Core Chemical and Physical Data

3-Methyl-3-hexanol, a clear, colorless liquid, possesses a unique set of physicochemical properties that are critical for its application in various chemical syntheses. A summary of these properties is presented in the table below.

Property	Value	Reference
CAS Number	597-96-6	[1][2][3]
Molecular Formula	C ₇ H ₁₆ O	[1][2][3]
Molecular Weight	116.20 g/mol	[1][3]
Density	0.823 g/cm ³	[3]
Boiling Point	143 °C at 760 mmHg	[3]
Flash Point	49.4 °C	[3]
Water Solubility	11.76 g/L at 25 °C	[2]
LogP	1.94750	[2]

Synthesis of 3-Methyl-3-hexanol

The primary and most efficient method for the synthesis of **3-Methyl-3-hexanol** is through a Grignard reaction. This classic organometallic reaction allows for the formation of a new carbon-carbon bond, leading to the desired tertiary alcohol.

Experimental Protocol: Grignard Synthesis

This protocol details the synthesis of **3-Methyl-3-hexanol** from 3-hexanone and methylmagnesium bromide.

Materials:

- Magnesium turnings
- Anhydrous diethyl ether
- Methyl iodide
- 3-Hexanone
- Saturated aqueous ammonium chloride (NH₄Cl) solution

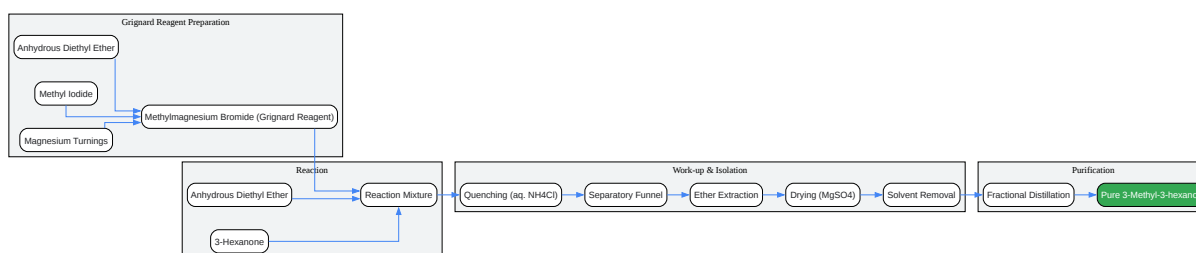
- Anhydrous magnesium sulfate (MgSO_4)
- Standard laboratory glassware (three-necked round-bottom flask, dropping funnel, condenser, etc.)
- Inert atmosphere (Nitrogen or Argon)

Procedure:

- Preparation of the Grignard Reagent:
 - In a flame-dried, three-necked round-bottom flask equipped with a dropping funnel, a condenser with a drying tube, and a nitrogen inlet, place magnesium turnings.
 - Add a small crystal of iodine to activate the magnesium surface.
 - In the dropping funnel, prepare a solution of methyl iodide in anhydrous diethyl ether.
 - Add a small portion of the methyl iodide solution to the magnesium turnings. The reaction is initiated by gentle warming or the addition of a sonicator. The disappearance of the iodine color and the formation of a cloudy solution indicate the start of the reaction.
 - Once the reaction has started, add the remaining methyl iodide solution dropwise at a rate that maintains a gentle reflux.
 - After the addition is complete, reflux the mixture for an additional 30 minutes to ensure complete formation of the Grignard reagent (methylmagnesium bromide).
- Reaction with 3-Hexanone:
 - Cool the Grignard reagent solution in an ice bath.
 - Prepare a solution of 3-hexanone in anhydrous diethyl ether and add it to the dropping funnel.
 - Add the 3-hexanone solution dropwise to the cooled Grignard reagent with vigorous stirring. Maintain the temperature below $10\text{ }^{\circ}\text{C}$.

- After the addition is complete, remove the ice bath and stir the reaction mixture at room temperature for 1-2 hours.
- Work-up and Isolation:
 - Cool the reaction mixture in an ice bath and slowly quench the reaction by the dropwise addition of a saturated aqueous ammonium chloride solution. This will hydrolyze the magnesium alkoxide and neutralize any unreacted Grignard reagent.
 - Separate the organic layer (ether) from the aqueous layer using a separatory funnel.
 - Extract the aqueous layer twice with diethyl ether.
 - Combine all the organic extracts and wash them with brine (saturated NaCl solution).
 - Dry the organic layer over anhydrous magnesium sulfate (MgSO_4).
 - Filter the drying agent and remove the solvent (diethyl ether) using a rotary evaporator.
- Purification:
 - The crude product can be purified by fractional distillation under reduced pressure to obtain pure **3-Methyl-3-hexanol**.

Logical Workflow for Grignard Synthesis



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Caption: Workflow for the synthesis of **3-Methyl-3-hexanol** via Grignard reaction.

Applications in Research and Development

3-Methyl-3-hexanol serves as a valuable intermediate in organic synthesis. Its tertiary alcohol functionality allows it to be a precursor for various transformations.

- **Synthesis of Ketones:** Oxidation of **3-Methyl-3-hexanol** can lead to the formation of ketones, which are important building blocks in many organic molecules.
- **Chiral Intermediates:** As a chiral molecule, the enantiomers of **3-Methyl-3-hexanol** can be used in asymmetric synthesis to produce stereochemically defined products, a critical aspect

of modern drug development.

- **Pharmaceutical Intermediate:** While direct biological activity in signaling pathways is not extensively documented, its role as a potential intermediate in the synthesis of more complex pharmaceutical compounds is recognized.[4]
- **Fragrance Industry:** The compound and its derivatives may find applications in the fragrance and flavor industry due to their characteristic odors.

Biological Activity

The primary documented biological activity of **3-Methyl-3-hexanol** is in the realm of chemical ecology, where it has been identified as a component of insect pheromones. This highlights its potential for research in pest management and the study of insect communication.

Conclusion

3-Methyl-3-hexanol is a versatile tertiary alcohol with established utility in organic synthesis. Its straightforward synthesis via the Grignard reaction makes it an accessible building block for researchers. While its direct application in drug development is not yet prominent, its potential as a chiral intermediate underscores its importance for the synthesis of complex, biologically active molecules. Further research may uncover novel applications for this compound and its derivatives in various scientific and industrial fields.

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